Analytical methods for "2-amino-3-chloro-N-hydroxypropanamide" quantification

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Compound of Interest	
Compound Name:	*2-amino-3-chloro-N-hydroxypropanamide*
CAS No.:	*120854-55-9*
Cat. No.:	*B130666*

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Application Note: High-Performance Quantification of **2-Amino-3-Chloro-N-Hydroxypropanamide** (ACHP)

Executive Summary

This Application Note details the analytical strategy for quantifying **2-amino-3-chloro-N-hydroxypropanamide** (herein referred to as ACHP). As a critical intermediate in the synthesis of Cycloserine (a WHO-essential antibiotic), ACHP presents unique analytical challenges due to its dual functionality: a reactive

-chloro amine and a metal-chelating hydroxamic acid moiety.

This guide moves beyond generic protocols, offering a targeted HILIC-MS/MS methodology for trace impurity profiling and a robust Colorimetric HPLC method for process monitoring. These protocols address the compound's inherent instability (aziridine cyclization) and polarity.

Physicochemical Profile & Stability Strategy

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Before instrumental analysis, the analyte's specific chemistry must dictate sample handling. ACHP is a zwitterionic, polar molecule with significant reactivity risks.

Property	Characteristic	Analytical Implication
Structure		Highly polar; poor retention on C18 (RP-HPLC).
Reactivity A	-Chloro Amine	Risk of intramolecular cyclization to an aziridine under neutral/basic pH.
Reactivity B	Hydroxamic Acid	Strong chelator of Fe(III); susceptible to hydrolysis to carboxylic acid.
Solubility	Water, DMSO, MeOH	Requires aqueous/organic diluents; avoid non-polar solvents (Hexane/DCM).

Critical Stability Protocol (The "Acid Lock")

To prevent the

-chloro amine from cyclizing (releasing HCl and forming a reactive aziridine ring), all samples must be maintained at pH < 4.0.

- Action: Diluents must contain 0.1% Formic Acid (FA) or 0.1% Phosphoric Acid (

).
- Avoid: Phosphate buffers at pH 7.0 or unbuffered water, which may accelerate degradation.

Analytical Decision Matrix

The choice of method depends on the concentration range and the matrix (Process vs. Biological/Trace).

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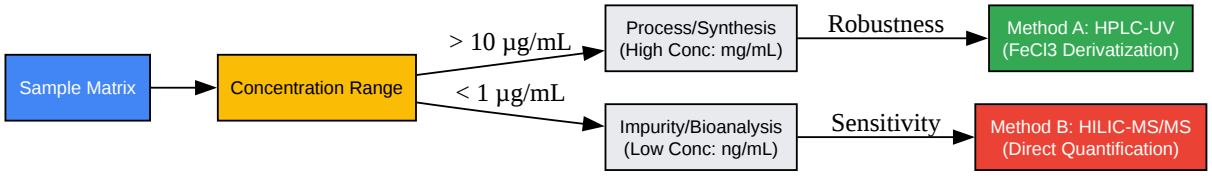

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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sensitivity requirements.

Method A: HILIC-MS/MS (Trace Quantification)

Application: Genotoxic impurity quantification in drug substance or pharmacokinetic (PK) studies. Rationale: Reverse Phase (C18) columns fail to retain ACHP due to its hydrophilicity. HILIC (Hydrophilic Interaction Liquid Chromatography) is the gold standard here, utilizing the water-layer partition mechanism.

Instrument Parameters

- System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Column: Amide-based HILIC Column (e.g., Waters BEH Amide or Tosoh TSKgel Amide-80).
  - Why? Amide phases interact with the hydroxamic acid and amine groups without the peak tailing seen in bare silica.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile (ACN) with 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.

Gradient Profile

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Time (min)	%A (Aqueous)	%B (Organic)	State
0.00	10	90	Loading
1.00	10	90	Isocratic Hold
5.00	50	50	Elution (Gradient)
6.00	50	50	Wash
6.10	10	90	Re-equilibration

MS/MS Transitions (ESI Positive Mode)

ACHP (

Da) ionizes readily to

.

Analyte	Precursor (Q1)	Product (Q3)	CE (eV)	Mechanism
ACHP (Quant)	139.0	104.0	15	Loss of Cl (Characteristic)
ACHP (Qual)	139.0	76.0	25	Loss of + Cl
IS (Cl-Tyr)	216.0	170.0	20	Internal Standard Reference

Note: 3-Chloro-L-Tyrosine is recommended as an Internal Standard (IS) due to structural similarity (chloro-amine) and availability.

Method B: Colorimetric HPLC-UV (Process Assay)

Application: Manufacturing process control (monitoring conversion of ACHP to Cycloserine).
Rationale: Hydroxamic acids have weak UV absorbance at generic wavelengths (210 nm) which leads to noise. They form a specific, deep red complex with Iron(III) that absorbs strongly at 500–525 nm, eliminating matrix interference.

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Protocol Steps

- Sample Prep: Dissolve 10 mg sample in 10 mL of 0.1 M HCl (stabilizes the amine).
- Derivatization Reagent: 1%

  in 0.1 M HCl.
- Reaction: Mix Sample:Reagent (1:1 v/v). Immediate red color development.
- Separation (Isocratic):
  - Column: C18 (Standard), 150 x 4.6 mm, 5 µm.
  - Mobile Phase: Water:Methanol:0.1%

    (80:20:0.1).
  - Detection: UV-Vis at 520 nm.
  - Note: The Fe-complex is stable in the acidic mobile phase.

Validation Criteria (ICH M10/Q2)

To ensure "Trustworthiness" and regulatory compliance, the method must pass these criteria:

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Parameter	Acceptance Criteria (Trace Analysis)	Acceptance Criteria (Assay)
Linearity ( )	(Weighted)	
Accuracy	85–115% Recovery	98–102% Recovery
Precision (CV)		
Stability	24h at 4°C (Autosampler)	48h at RT (Acidified)
Specificity	No interference at retention time	Resolution from impurities

Troubleshooting & Causality

- Issue: Peak splitting in HILIC.
  - Cause: Sample diluent contains too much water.
  - Fix: Match sample diluent to initial mobile phase (90% ACN).
- Issue: Signal loss in MS.
  - Cause: Iron contamination in the LC system chelating the analyte.
  - Fix: Passivate system with EDTA or use PEEK tubing; add 5 µM EDTA to mobile phase A.
- Issue: Degradation of Stock Solution.
  - Cause: pH > 5.0 causing aziridine formation.
  - Fix: Store stocks in 0.1% Formic Acid/MeOH at -20°C.

References

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- European Medicines Agency (EMA).ICH guideline M10 on bioanalytical method validation. (2022).[1] [Link]
- National Institutes of Health (NIH).Colorimetric determination of hydroxamic acids. (General Protocol Grounding). [Link] (Search: Hydroxamic acid FeCl3 assay)

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Sources

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